Best practices for storing and handling AKOS-22 solutions

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Compound of Interest

Compound Name:	*AKOS-22*
Cat. No.:	*B15611334*

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Technical Support Center: AKOS-22 Solutions

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **AKOS-22** solutions. The information is presented in a question-and-answer format to address specific issues that may arise during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **AKOS-22** and what is its primary mechanism of action?

AKOS-22 is a potent inhibitor of the voltage-dependent anion channel 1 (VDAC1), a protein located in the outer mitochondrial membrane.[1] By interacting with VDAC1, **AKOS-22** inhibits its oligomerization and subsequent apoptosis (programmed cell death).[1] It also plays a role in protecting against mitochondrial dysfunction.[1]

Q2: What are the recommended storage conditions for solid **AKOS-22**?

For long-term storage, solid **AKOS-22** should be kept at -20°C. For short-term storage, 0°C is acceptable, provided the compound is desiccated.[2]

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Q3: What is the recommended solvent for preparing **AKOS-22** stock solutions?

Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **AKOS-22**.[2]

Q4: How should I store **AKOS-22** stock solutions?

Once prepared, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to product inactivation.[1] Recommended storage conditions for stock solutions are:

- -80°C for up to 6 months.[1]
- -20°C for up to 1 month.[1]

Q5: Is **AKOS-22** harmful?

According to the available safety data sheet, **AKOS-22** is harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[3] It is essential to wash skin thoroughly after handling and to avoid eating, drinking, or smoking when using this product.[3] Always handle **AKOS-22** in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Troubleshooting Guide

Q1: My **AKOS-22** solution appears cloudy or has visible precipitate. What should I do?

This issue is likely due to solubility problems. Here are a few troubleshooting steps:

- Sonication/Heating: If you observe precipitation during the preparation of a solution for in vivo experiments, gentle heating and/or sonication can aid in dissolution.[1]
- Solvent Choice: Ensure you are using a suitable solvent. While DMSO is recommended for initial stock solutions, complex experiments may require co-solvents. For in vivo studies, a common solvent mixture is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[1]
- Fresh Preparation: For in vivo experiments, it is highly recommended to prepare the working solution fresh on the day of use to ensure its stability and clarity.[1]

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Q2: I am observing inconsistent or no activity of **AKOS-22** in my experiments. What could be the cause?

Several factors could contribute to a lack of activity:

- Improper Storage: The compound or its solutions may have degraded due to improper storage. Ensure that both the solid compound and the stock solutions are stored at the recommended temperatures and that stock solutions are protected from repeated freeze-thaw cycles.[1]
- Solution Age: As a best practice, use freshly prepared working solutions for your experiments, especially for sensitive in vivo studies.[1]
- Experimental Conditions: The inhibitory effect of **AKOS-22** on VDAC1 oligomerization and apoptosis is concentration-dependent, with an IC50 of approximately 7.5 μM in certain studies.[1] Verify that the concentration used in your experiment is appropriate.

Quantitative Data Summary

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Parameter	Value	Reference
Molecular Formula	C22H21ClF3N3O3	[2][3]
Molecular Weight	467.87 g/mol	[2][3]
CAS Number	878983-38-1	[2][3]
Purity	≥98% (by HPLC)	[2]
Long-Term Storage (Solid)	-20°C (desiccated)	[2]
Short-Term Storage (Solid)	0°C (desiccated)	[2]
Stock Solution Storage (-80°C)	Up to 6 months	[1]
Stock Solution Storage (-20°C)	Up to 1 month	[1]
Primary In Vitro Solvent	DMSO	[2]
Max Solubility in DMSO	46.79 mg/mL (100 mM)	
In Vivo Solvent Example	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[1]
Solubility in In Vivo Solvent	≥ 2.08 mg/mL (4.45 mM)	[1]

Experimental Protocols

Detailed Methodology for Preparing an **AKOS-22** Working Solution for In Vivo Experiments

This protocol is based on the solvent formulation provided by MedchemExpress.[1]

Materials:

- **AKOS-22** (solid)
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80

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- Saline solution
- Sterile conical tubes
- Pipettes and sterile tips
- Vortex mixer
- Sonicator (optional)
- Heating block or water bath (optional)

Procedure:

- Prepare a Clear Stock Solution:
  - Begin by dissolving the required amount of solid **AKOS-22** in DMSO to create a clear stock solution. The concentration of this initial stock solution will depend on your final desired working concentration.
- Sequential Addition of Co-solvents:
  - Add the required volume of PEG300 to the DMSO stock solution and mix thoroughly.
  - Next, add the Tween-80 and continue to mix.
  - Finally, add the saline solution to reach the final desired volume and concentration. The final volumetric ratio should be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Ensure Complete Dissolution:
  - After the addition of all solvents, vortex the solution to ensure it is homogenous.
  - If you observe any precipitation or phase separation, you can use gentle heating or sonication to aid in dissolution.
- Fresh Preparation is Key:

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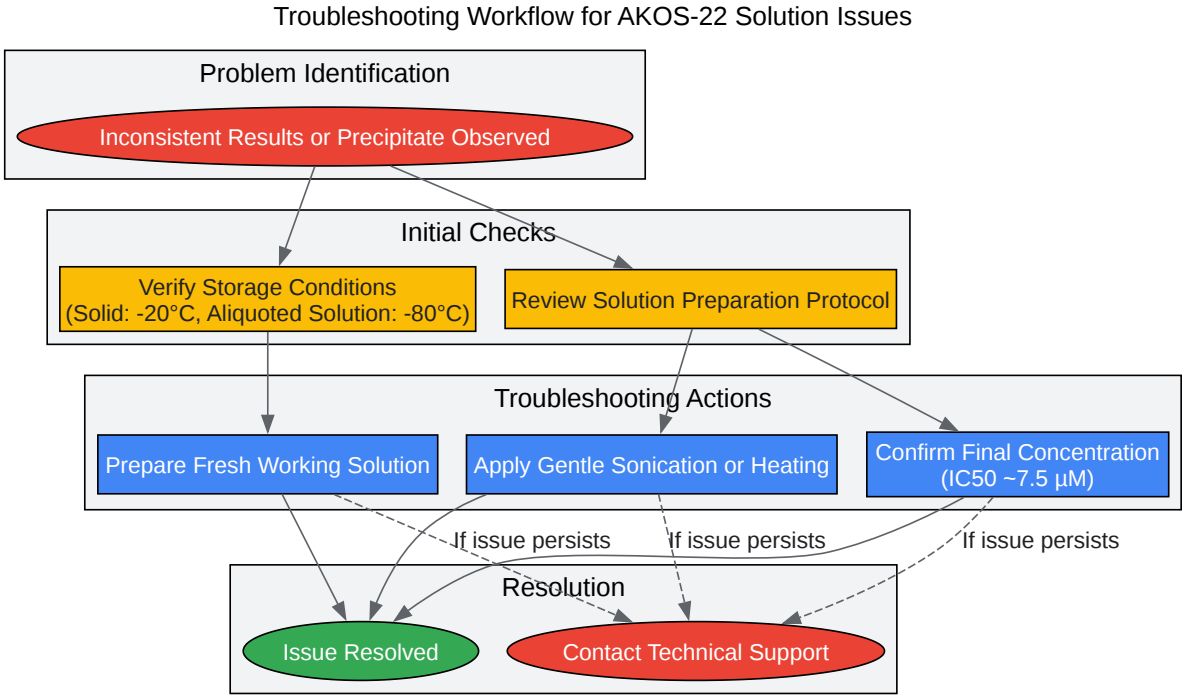
- It is strongly recommended to prepare this working solution fresh on the day of the experiment to ensure its stability and efficacy.

Visualizations



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Caption: Troubleshooting workflow for common issues with **AKOS-22** solutions.

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